

Proper Disposal Procedures for Urea, (2-(4-chlorophenyl)ethyl)-

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Compound of Interest

Compound Name: Urea, (2-(4-chlorophenyl)ethyl)-

CAS No.: 13576-60-8

Cat. No.: B11184781

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Chemical Identification & Classification

Before initiating any disposal procedure, verify the chemical identity to ensure regulatory compliance. This compound is a chlorinated phenylurea derivative, often used as an intermediate in herbicide synthesis or pharmaceutical research.

Parameter	Details
Chemical Name	Urea, (2-(4-chlorophenyl)ethyl)-
Synonyms	1-[2-(4-chlorophenyl)ethyl]urea; N-(4-Chlorophenethyl)urea
CAS Number	13576-60-8
Molecular Formula	C ₉ H ₁₁ ClN ₂ O
Physical State	Solid (Crystalline powder)
Hazard Class	Irritant / Aquatic Toxin (Organochlorine)
RCRA Status	Not P- or U-listed. [1] [2] [3] [4] Classify as Characteristic Hazardous Waste (due to halogenated organic content and potential toxicity).

Pre-Disposal Handling & Segregation

Proper segregation is the single most critical step to prevent dangerous chemical reactions in waste streams.

- Segregation Rule: NEVER mix this compound with strong oxidizing agents (e.g., nitric acid, perchlorates) or strong alkalis.
- Container Selection: Use high-density polyethylene (HDPE) or amber glass containers with screw-top lids.
- Labeling: All waste containers must be labeled immediately upon the first addition of waste.
 - Required Text: "HAZARDOUS WASTE - Halogenated Organic Solid."
 - Constituents: List "**Urea, (2-(4-chlorophenyl)ethyl)-**" explicitly.

Disposal Pathways & Protocols

Scenario A: Solid Waste (Pure Substance)

- Method: High-Temperature Incineration.
- Rationale: Organochlorine compounds require incineration temperatures $>1,100^{\circ}\text{C}$ to ensure complete destruction of the C-Cl bond and prevent the formation of dioxins or furans.
- Protocol:
 - Transfer the solid waste into a dedicated wide-mouth HDPE jar.
 - Seal the lid tightly and apply parafilm to prevent fugitive dust.
 - Tag the container for "Incineration Only."
 - Hand off to your facility's Environmental Health & Safety (EHS) hazardous waste contractor.

Scenario B: Liquid Waste (Dissolved in Solvent)

- Method: Fuel Blending / Solvent Recovery.
- Protocol:
 - Determine the primary solvent (e.g., DMSO, Methanol, Dichloromethane).
 - If dissolved in a halogenated solvent (e.g., DCM), pour into the "Halogenated Waste" carboy.
 - If dissolved in a non-halogenated solvent (e.g., Methanol), you must exceptionally divert this to the "Halogenated Waste" stream because the solute (the urea derivative) contains chlorine.
 - Critical Check: Ensure the pH of the waste solution is between 5 and 9. If highly acidic or basic, neutralize before adding to the bulk solvent carboy to prevent exothermic reactions.

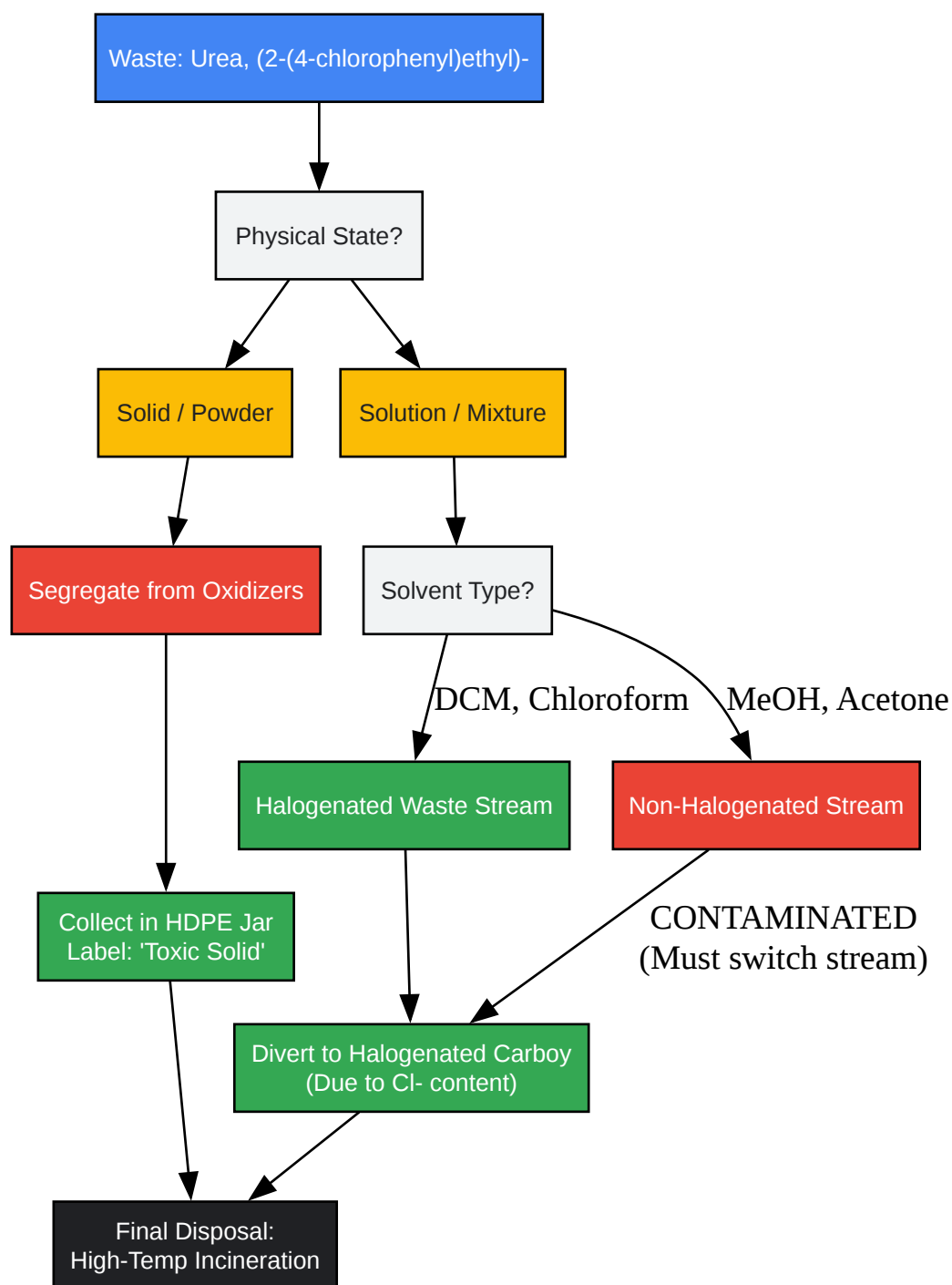
Emergency Spill Response

Stop: If a spill occurs, do not attempt cleanup without proper PPE (Nitrile gloves, safety goggles, lab coat, and N95 dust mask if powder is airborne).

Step-by-Step Cleanup Protocol:

- Isolate: Evacuate non-essential personnel from the immediate area (10 ft radius).
- Contain: If liquid, dike with absorbent pillows. If solid, cover with a damp paper towel to prevent dust dispersion.
- Collect:
 - For Solids: Use a scoop or stiff paper to lift the material. DO NOT sweep vigorously, as this generates hazardous dust.
 - For Liquids: Absorb with vermiculite or sand.
- Decontaminate: Wipe the surface with a soap/water solution, followed by an isopropanol wipe.
- Dispose: Place all cleanup materials (gloves, wipes, scoop) into the hazardous waste container.

Decision Logic (Visualized)



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Figure 1: Decision matrix for segregating and disposing of chlorinated urea waste. Note that even non-halogenated solvents must be treated as halogenated waste once this compound is added.

References

- National Institutes of Health (NIH) - PubChem.Compound Summary: 1-[2-(4-chlorophenyl)ethyl]urea (CAS 13576-60-8). [[Link](#)]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Hazardous Waste Identification. [[Link](#)]

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Sources

- 1. 1-[2-(4-chlorophenyl)ethyl]urea | 13576-60-8 [chemnet.com]
- 2. PubChemLite - Urea, n-(2-(4-chlorophenyl)ethyl)-n-(3,4,5-trimethoxyphenyl)- (C₁₈H₂₁ClN₂O₄) [pubchemlite.lcsb.uni.lu]
- 3. fishersci.com [fishersci.com]
- 4. pharmaexcipients.com [pharmaexcipients.com]
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